

Comprehensive Safety and Handling Guide for AZ-PFKFB3-67

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Compound of Interest

Compound Name: AZ-PFKFB3-67

Cat. No.: B15573944

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This guide provides essential safety, logistical, and operational information for the handling and disposal of **AZ-PFKFB3-67**, a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physicochemical and Inhibitory Properties

AZ-PFKFB3-67 is a small molecule inhibitor used in research to study the role of PFKFB3 in various biological processes, particularly in cancer metabolism and angiogenesis.^{[1][2][3][4][5]} Its properties are summarized in the table below.

Property	Value
Molecular Formula	C ₂₆ H ₂₅ N ₅ O ₃
Molecular Weight	455.51 g/mol
Appearance	White to off-white solid
Purity	≥98% (HPLC)
Solubility	Soluble in DMSO (up to 100 mM) and Ethanol
Storage	Store at -20°C
IC ₅₀ values	PFKFB3: 11 nM, PFKFB2: 159 nM, PFKFB1: 1130 nM

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is critical when handling **AZ-PFKFB3-67** to minimize exposure and ensure laboratory safety. The following table outlines the recommended PPE for various tasks.

Task	Recommended Personal Protective Equipment (PPE)
Weighing and preparing stock solutions	Chemical fume hood, safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), lab coat, and closed-toe shoes.
Cell culture and in vitro assays	Biological safety cabinet (if working with cell lines), safety glasses, gloves, and a lab coat.
In vivo studies	Appropriate animal handling facility with designated procedure rooms, safety glasses, gloves, and a lab coat.
Waste disposal	Safety glasses, chemical-resistant gloves, and a lab coat.

Operational Plans: Handling, Storage, and Disposal

A systematic approach to the handling, storage, and disposal of **AZ-PFKFB3-67** is essential for maintaining a safe research environment.

Receiving and Storage

Upon receipt, inspect the container for any damage. The compound should be stored in a tightly sealed container at -20°C in a designated and labeled area.

Solution Preparation

All manipulations involving the solid compound should be performed in a chemical fume hood to avoid inhalation of dust. To prepare a stock solution, dissolve the compound in an appropriate solvent such as DMSO. For a 10 mM stock solution, dissolve 4.56 mg of **AZ-PFKFB3-67** in 1 mL of DMSO.

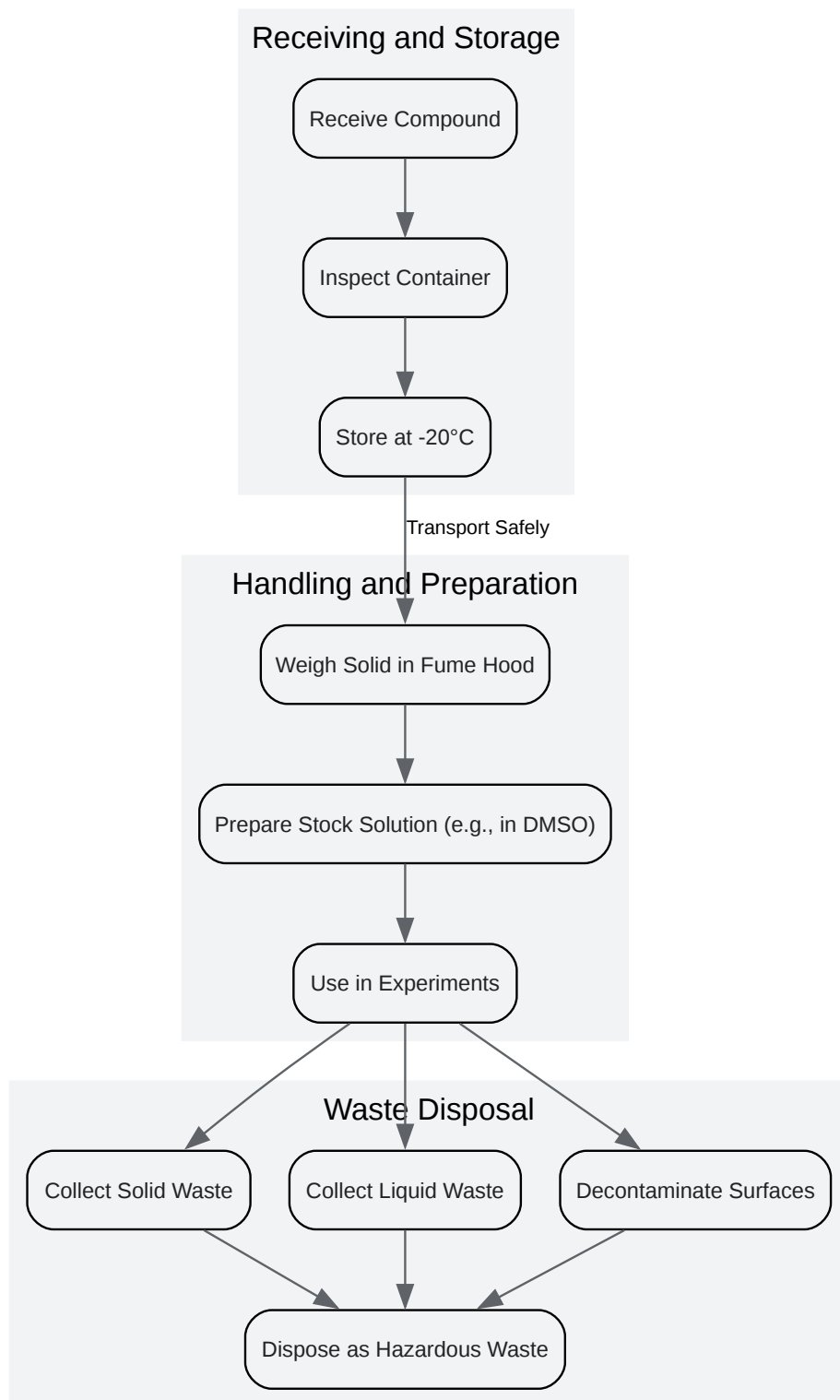
Disposal Plan

Dispose of unused **AZ-PFKFB3-67** and contaminated materials in accordance with institutional and local regulations for chemical waste.

- **Solid Waste:** Collect unused solid compound and any contaminated consumables (e.g., weigh boats, pipette tips) in a designated, sealed container for chemical waste.
- **Liquid Waste:** Collect unused stock solutions and experimental media containing the compound in a clearly labeled, sealed container for hazardous liquid waste. Do not pour down the drain.
- **Decontamination:** Decontaminate work surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) after use.

The following diagram illustrates the safe handling and disposal workflow for **AZ-PFKFB3-67**.

Safe Handling and Disposal Workflow for AZ-PFKFB3-67



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Caption: Workflow for safe handling and disposal of **AZ-PFKFB3-67**.

Experimental Protocol: Cell Viability Assay

This protocol describes a common in vitro experiment to assess the effect of **AZ-PFKFB3-67** on the viability of cancer cells.

Materials:

- Cancer cell line of interest (e.g., HeLa, A549)
- Complete cell culture medium
- **AZ-PFKFB3-67** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., MTT, CellTiter-Glo®)
- Plate reader

Procedure:

- **Cell Seeding:** Seed the cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate for 24 hours at 37°C and 5% CO₂ to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of **AZ-PFKFB3-67** in complete medium from the 10 mM stock solution. The final concentrations may range from 1 nM to 100 μ M. The final DMSO concentration in all wells, including the vehicle control, should be less than 0.1%.
- Remove the medium from the wells and add 100 μ L of the prepared **AZ-PFKFB3-67** dilutions or vehicle control (medium with DMSO) to the respective wells.
- **Incubation:** Incubate the plate for 48-72 hours at 37°C and 5% CO₂.
- **Cell Viability Measurement:** After the incubation period, measure cell viability using a preferred method. For an MTT assay:

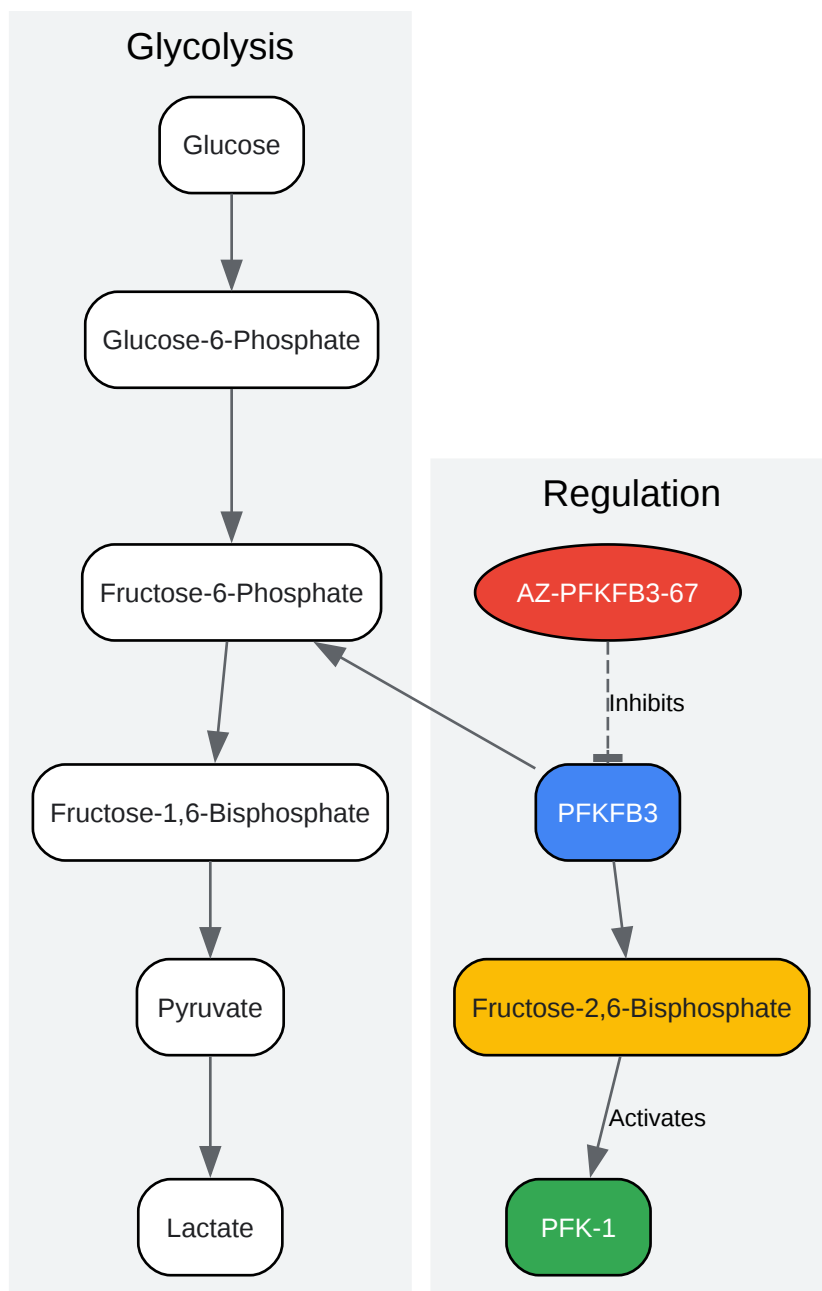
- Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well and incubate for 2-4 hours at 37°C.
- Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle-treated control cells. Plot the results to determine the IC₅₀ value of **AZ-PFKFB3-67**.

Signaling Pathway

AZ-PFKFB3 is a key enzyme in the regulation of glycolysis, a metabolic pathway that is often upregulated in cancer cells (the Warburg effect). PFKFB3 produces fructose-2,6-bisphosphate (F2,6BP), a potent allosteric activator of phosphofructokinase-1 (PFK-1), which is a rate-limiting enzyme in glycolysis.^{[6][7][8][9][10]} By inhibiting PFKFB3, **AZ-PFKFB3-67** reduces the levels of F2,6BP, thereby decreasing the rate of glycolysis.^{[1][2][3][4][5]}

The following diagram illustrates the role of PFKFB3 in the glycolytic pathway and the mechanism of action of **AZ-PFKFB3-67**.

PFKFB3 Signaling Pathway in Glycolysis



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Caption: PFKFB3's role in glycolysis and its inhibition by **AZ-PFKFB3-67**.

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